

CAS number 1637294-12-2 physicochemical data

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Compound of Interest

Compound Name: 3-(4-Isobutyl-2-methylphenyl)propanal

Cat. No.: B13988180

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An In-Depth Technical Guide to the Physicochemical Properties of **3-(4-isobutyl-2-methylphenyl)propanal** (CAS No. 1637294-12-2)

For Researchers, Scientists, and Professionals in Analytical Chemistry and Fragrance Science

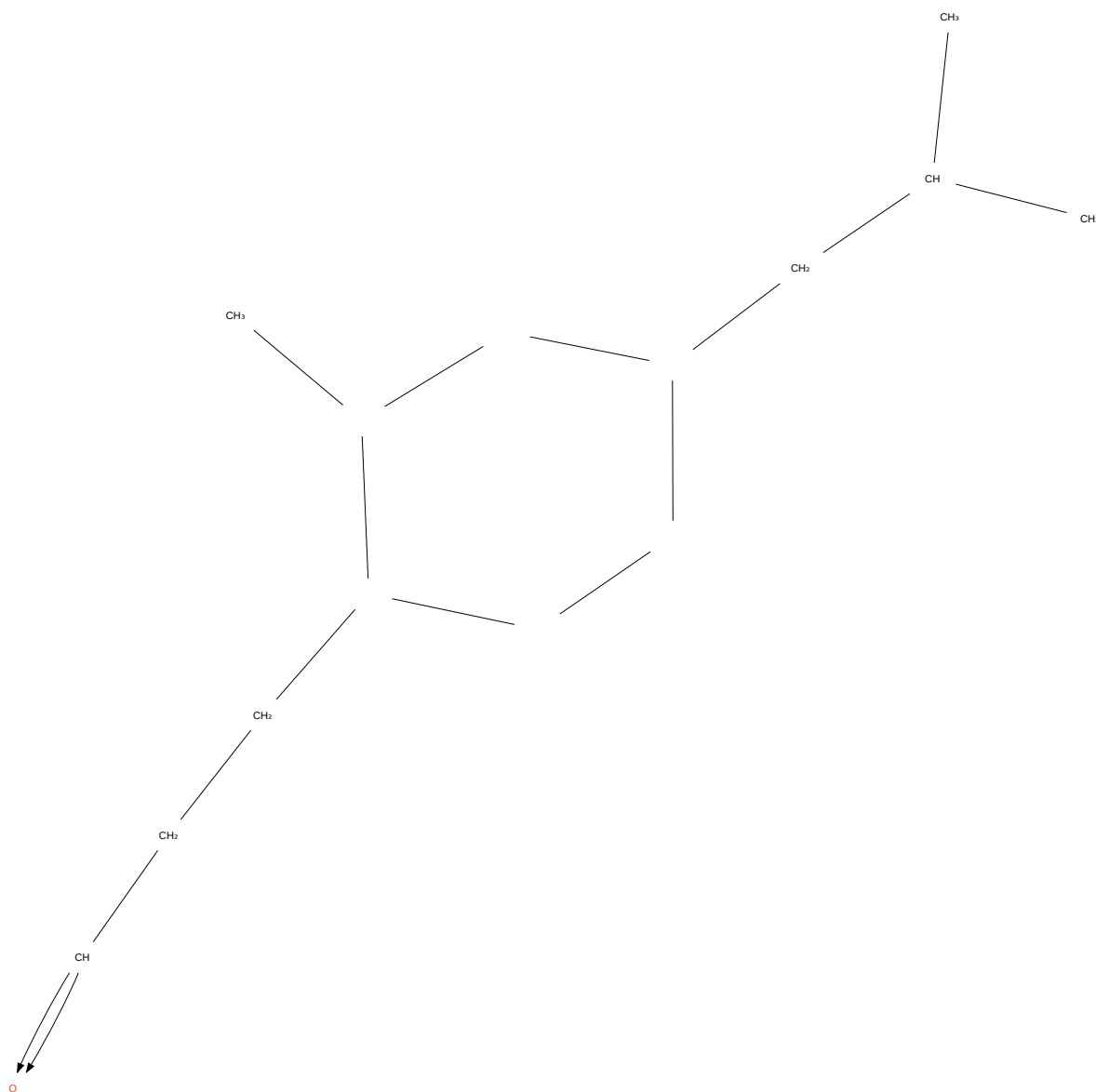
Introduction

3-(4-isobutyl-2-methylphenyl)propanal, identified by CAS number 1637294-12-2, is a significant aroma compound known commercially as Nympheal™.[1] This synthetic fragrance ingredient is valued for its diffusive floral cyclamen and muguet (lily-of-the-valley) notes, complemented by green and watery facets.[2] Its unique olfactory profile, which imparts a creamy and voluminous white floral character, has led to its widespread use in fine fragrances, cosmetics, and various household products.[2][3]

From a chemical standpoint, **3-(4-isobutyl-2-methylphenyl)propanal** is a substituted aromatic aldehyde. The strategic placement of a methyl group at the 2-position of the phenyl ring is a key structural feature, designed to enhance the biological safety of the ingredient.[4] This technical guide provides a comprehensive overview of the physicochemical data for this compound, intended to support research, quality control, and safety assessment in its various applications.

Chemical Structure and Identification

The molecular structure of **3-(4-isobutyl-2-methylphenyl)propanal** is fundamental to its chemical behavior and olfactory properties.



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Caption: Chemical Structure of **3-(4-isobutyl-2-methylphenyl)propanal**

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1637294-12-2[5]
IUPAC Name	3-[2-methyl-4-(2-methylpropyl)phenyl]propanal[5]
Synonyms	Nympheal™, Benzenepropanal, 2-methyl-4-(2-methylpropyl)-[1]
Molecular Formula	C ₁₄ H ₂₀ O[5]
SMILES	<chem>CC1=C(C=CC(=C1)CC(C)C)CCC=O</chem> [5][6]
InChIKey	UKZXPOJABTXLMK-UHFFFAOYSA-N[5]

Physicochemical Properties

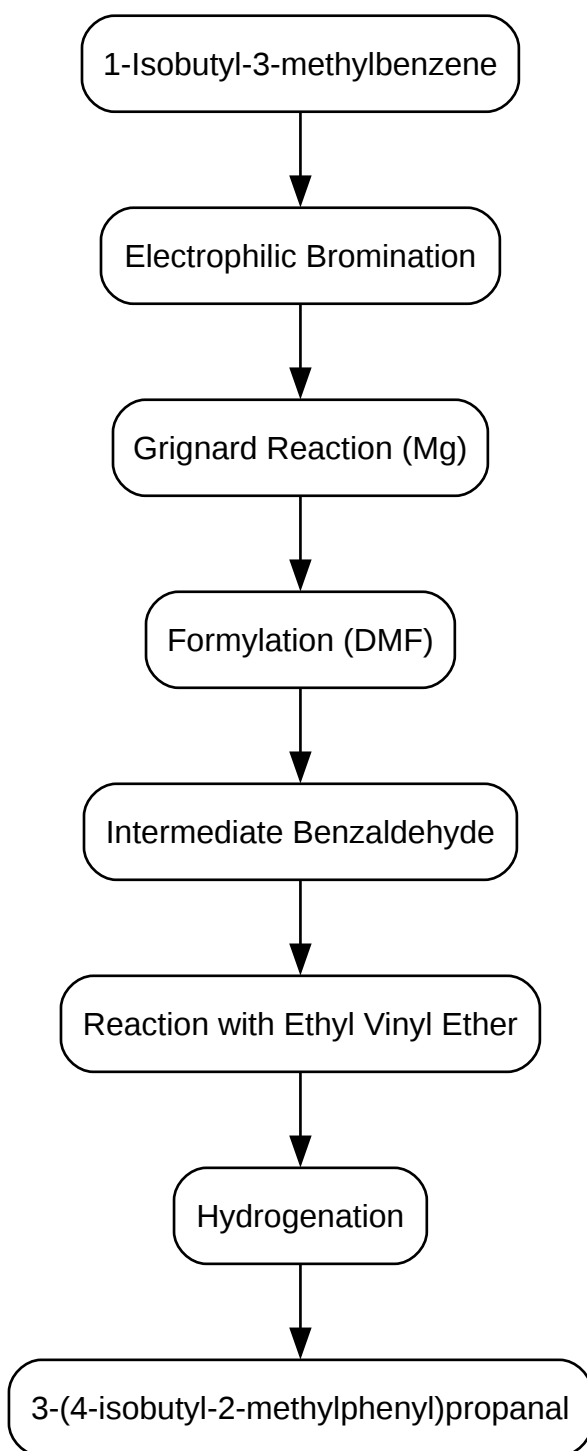
The physicochemical properties of **3-(4-isobutyl-2-methylphenyl)propanal** are critical for its formulation, performance, and environmental fate. The data presented below is a synthesis of predicted and experimental values from various sources.

Table 2: Physicochemical Data

Property	Value	Source
Molecular Weight	204.31 g/mol	[5]
Appearance	Colorless to pale straw liquid	[2]
Odor Profile	Floral, green, aldehydic, fresh, lily, muguet	[6]
Boiling Point (estimated)	290-295.43 °C	[6][7]
Vapor Pressure (estimated)	0.0008 hPa @ 20°C; 0.0014 hPa @ 25°C	[6]
Water Solubility (estimated)	5.656 mg/L @ 25°C	[7]
LogP (Octanol-Water Partition Coefficient)	3.6 - 4.53 (estimated)	[6][7]
Density (predicted)	0.934 ± 0.06 g/cm ³	[2]

Synthesis Overview

The synthesis of **3-(4-isobutyl-2-methylphenyl)propanal** on an industrial scale has been a subject of process research to ensure efficiency and regiochemical control.[4] One reported multi-kilogram scale synthesis involves a multi-step process starting from 1-isobutyl-3-methylbenzene.[4] The key steps include electrophilic bromination, followed by the formation of a Grignard reagent and subsequent reaction with dimethylformamide (DMF) to yield the corresponding benzaldehyde.[4] This intermediate is then reacted with ethyl vinyl ether, followed by hydrogenation to produce the final propanal product.[4]



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Caption: Simplified Synthesis Workflow

Analytical Methodologies

The characterization and quantification of **3-(4-isobutyl-2-methylphenyl)propanal** in complex matrices such as perfumes and consumer products rely on robust analytical techniques. Gas chromatography-mass spectrometry (GC-MS) is the most common method for the analysis of volatile fragrance compounds.[8][9] Nuclear magnetic resonance (NMR) spectroscopy is invaluable for structural elucidation and purity assessment of the neat material.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

This protocol provides a general framework for the qualitative and quantitative analysis of **3-(4-isobutyl-2-methylphenyl)propanal**.

1. Sample Preparation:

- Liquid Samples (e.g., Perfumes, Lotions): A liquid-liquid extraction is typically employed.
 - Accurately weigh approximately 1 g of the sample into a centrifuge tube.
 - Add an appropriate internal standard.
 - Add 5 mL of a suitable extraction solvent (e.g., a mixture of diethyl ether and hexane).
 - Vortex for 2 minutes and centrifuge to separate the layers.
 - Carefully transfer the organic layer to a clean vial for GC-MS analysis.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph:
 - Column: A non-polar or medium-polarity capillary column is suitable (e.g., VF-5ms, 30 m x 0.25 mm i.d., 0.25 µm film thickness).[10]
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.[10]
 - Injection: 1-2 µL in splitless mode.[10]
 - Oven Temperature Program:

- Initial temperature: 60°C, hold for 2 minutes.
- Ramp 1: 3°C/min to 125°C.[10]
- Ramp 2: 7°C/min to 230°C.[10]
- Ramp 3: 20°C/min to 300°C, hold for 5 minutes.[10]
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Mode: Full scan (e.g., m/z 35-350) for qualitative analysis and identification.[11]
 - Selective Ion Monitoring (SIM) Mode: For quantitative analysis, monitor characteristic ions of **3-(4-isobutyl-2-methylphenyl)propanal**. [10]

3. Data Analysis:

- Identification: Compare the obtained mass spectrum and retention time with that of a certified reference standard.
- Quantification: Construct a calibration curve using the peak area ratio of the analyte to the internal standard at different concentrations.

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

This protocol outlines the general steps for acquiring ^1H and ^{13}C NMR spectra for structural verification.

1. Sample Preparation:

- Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3).
- Add a small amount of an internal standard for chemical shift referencing, such as tetramethylsilane (TMS).

- Transfer the solution to a 5 mm NMR tube.

2. NMR Data Acquisition:

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended.
- ^1H NMR:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - A larger number of scans will be required compared to ^1H NMR.

3. Spectral Interpretation:

- Analyze the chemical shifts, integration values, and coupling patterns in the ^1H spectrum to confirm the proton environment.
- Analyze the chemical shifts in the ^{13}C spectrum to identify all unique carbon atoms in the molecule.

Safety and Hazard Information

According to classifications provided in REACH registrations, **3-(4-isobutyl-2-methylphenyl)propanal** is associated with several hazards.[3] It is reported to cause skin and serious eye irritation, and may cause an allergic skin reaction.[3] It is also considered harmful if inhaled and is very toxic to aquatic life with long-lasting effects.[3] Appropriate personal protective equipment and handling procedures are essential when working with this compound.

Conclusion

3-(4-isobutyl-2-methylphenyl)propanal (CAS No. 1637294-12-2) is a commercially important fragrance ingredient with a well-defined chemical structure and a range of estimated physicochemical properties that govern its application. Its analysis is readily achievable through standard chromatographic and spectroscopic techniques, particularly GC-MS. The information compiled in this guide serves as a valuable technical resource for scientists and professionals involved in the research, development, and quality control of products containing this compound, while also highlighting the necessary safety precautions for its handling.

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